

Personal protective equipment for handling 11-Bromoundecanoic acid

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Compound of Interest

Compound Name: 11-Bromoundecanoic acid

Cat. No.: B048718

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Essential Safety and Handling Guide for 11-Bromoundecanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **11-Bromoundecanoic acid** (CAS No. 2834-05-1). Adherence to these procedures is paramount for ensuring personal safety and maintaining a secure laboratory environment. While some safety data sheets (SDS) may classify this compound as non-hazardous, others indicate it can cause skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3]} Therefore, a conservative approach to safety is essential.

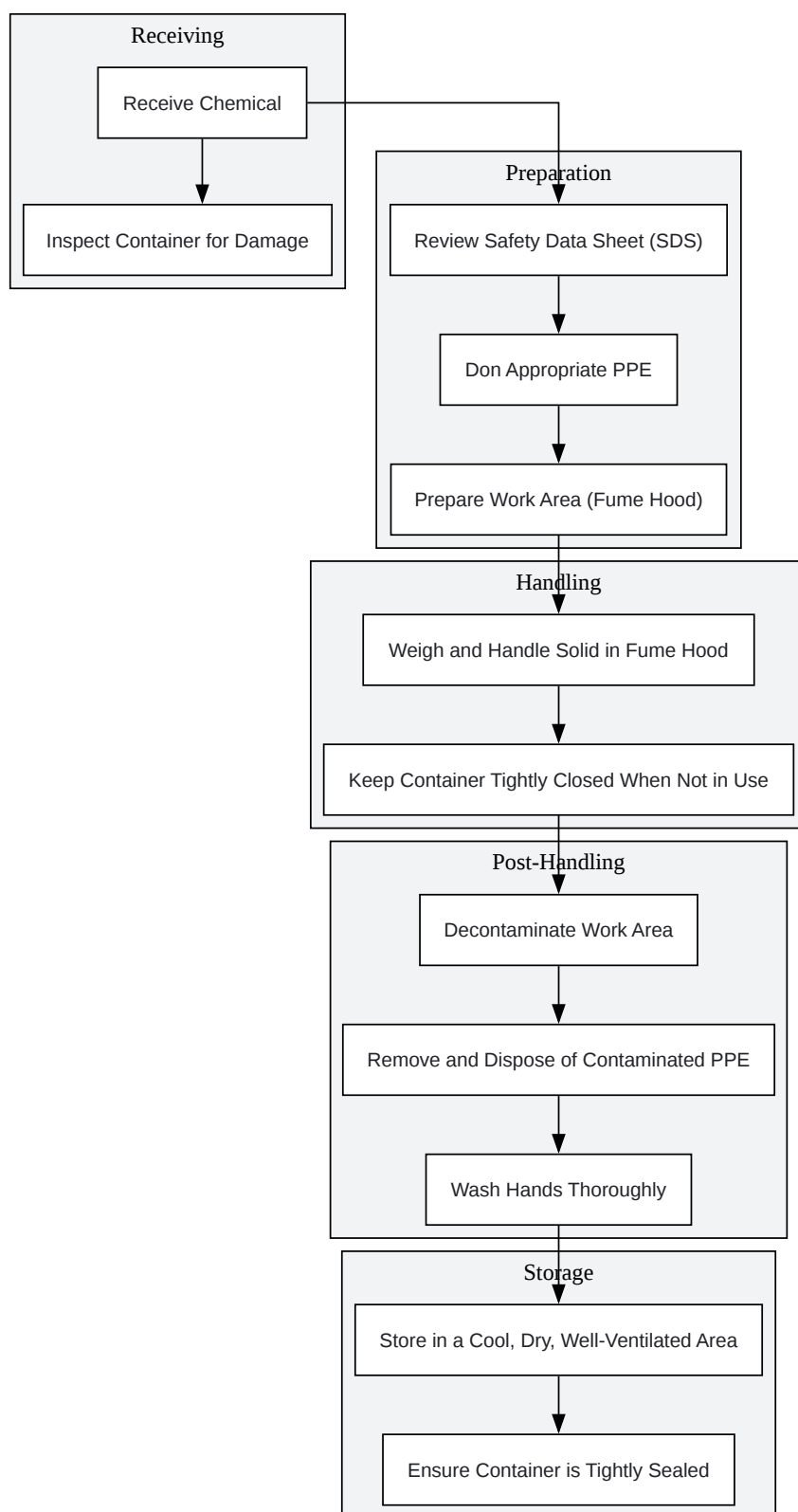
Key Physical and Chemical Properties

A summary of important quantitative data for **11-Bromoundecanoic acid** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C11H21BrO2
Molecular Weight	265.19 g/mol [2][4]
Appearance	White to off-white powder or crystals[5][6]
Melting Point	45-52 °C[5][6][7]
Boiling Point	173-174 °C at 2 mmHg[7]
Flash Point	>230 °F (>110 °C)[7]
Solubility	Insoluble in water[7]

Operational Plan: From Receipt to Storage

A systematic approach to handling **11-Bromoundecanoic acid** is crucial to minimize exposure and ensure safety. The following workflow outlines the necessary steps from receiving the chemical to its proper storage.



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Caption: Workflow for the safe handling of **11-Bromoundecanoic acid**.

Step-by-Step Handling Procedures

1. Engineering Controls:

- Always handle **11-Bromoundecanoic acid** in a well-ventilated area.[\[1\]](#)
- Use a chemical fume hood to minimize the inhalation of dust.[\[8\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)[\[8\]](#)

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tightly fitting safety goggles or glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[\[8\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile or butyl rubber, are mandatory.[\[8\]](#)
[\[9\]](#) Always inspect gloves before use and utilize the proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use.[\[8\]](#)
- Body Protection: A laboratory coat or other protective clothing is required to prevent skin exposure.[\[1\]](#)[\[8\]](#)[\[10\]](#)
- Respiratory Protection: If dust formation is likely or if working outside of a fume hood, use a NIOSH-approved respirator with an appropriate particulate filter.[\[8\]](#)

3. Hygiene Practices:

- Wash hands thoroughly after handling the chemical, before breaks, and at the end of the workday.[\[1\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in areas where **11-Bromoundecanoic acid** is handled or stored.
[\[2\]](#)[\[8\]](#)
- Remove any contaminated clothing immediately and wash it before reuse.[\[8\]](#)

Emergency and Disposal Plan

First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing becomes difficult, seek medical attention.
[1][2]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[2][3] If skin irritation persists, consult a physician.[1][2]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek medical attention.[2][3]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Seek medical attention if you feel unwell.[1]

Spill Response

- Evacuate and Ventilate: Immediately evacuate the area and ensure adequate ventilation.
- Contain Spill: Prevent further leakage or spillage if it is safe to do so.
- Clean-up: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[1][2]
- Decontaminate: Clean the spill area thoroughly.

Disposal Plan

- Chemical Waste: Dispose of **11-Bromoundecanoic acid** and any contaminated materials as special waste.[3] This must be done through a licensed disposal company and in accordance with all federal, state, and local regulations.[3][8] Do not mix with other waste.
- Contaminated Packaging: Handle uncleaned containers as you would the product itself. Dispose of contaminated packaging in the same manner as the chemical waste.[8]

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References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.dk [fishersci.dk]
- 3. afgsci.com [afgsci.com]
- 4. 11-Bromoundecanoic acid | C₁₁H₂₁BrO₂ | CID 17812 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 11-Bromoundecanoic Acid | 2834-05-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 6. 11-Bromoundecanoic Acid | 2834-05-1 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 7. chembk.com [chembk.com]
- 8. benchchem.com [benchchem.com]
- 9. quicktest.co.uk [quicktest.co.uk]
- 10. Lab Safety Equipment & PPE | ChemTalk [chemistrytalk.org]
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